

# commercial availability of 1-(Prop-2-yn-1-yl)pyrrolidine

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## Compound of Interest

Compound Name: 1-(Prop-2-yn-1-yl)pyrrolidine

Cat. No.: B1267235

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## In-Depth Technical Guide: 1-(Prop-2-yn-1-yl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Prop-2-yn-1-yl)pyrrolidine**, a versatile building block in medicinal chemistry and organic synthesis. The document details its commercial availability, key chemical properties, and its application in the synthesis of novel compounds, supported by experimental data and procedural outlines.

## Commercial Availability and Physicochemical Properties

**1-(Prop-2-yn-1-yl)pyrrolidine** is readily available from several commercial suppliers, facilitating its use in research and development. This accessibility, combined with its unique structural features, makes it an attractive starting material for a variety of synthetic applications.

Table 1: Commercial Suppliers of **1-(Prop-2-yn-1-yl)pyrrolidine**

| Supplier                       | Purity                       | Available Quantities       |
|--------------------------------|------------------------------|----------------------------|
| American Elements              | Research and bulk quantities | Custom                     |
| Sigma-Aldrich (MilliporeSigma) | ≥95%                         | Gram to multi-gram         |
| Matrix Fine Chemicals          | Not specified                | Small and large quantities |
| Benchchem                      | For research use only        | Inquire for details        |
| CymitQuimica                   | Not specified                | Milligram to gram          |

Table 2: Physicochemical and Safety Data for **1-(Prop-2-yn-1-yl)pyrrolidine**

| Property                 | Value                                                                                                                                                                                                     |
|--------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| CAS Number               | 7223-42-9 <a href="#">[1]</a> <a href="#">[2]</a>                                                                                                                                                         |
| Molecular Formula        | C <sub>7</sub> H <sub>11</sub> N <a href="#">[1]</a> <a href="#">[2]</a>                                                                                                                                  |
| Molecular Weight         | 109.17 g/mol <a href="#">[1]</a> <a href="#">[2]</a>                                                                                                                                                      |
| Physical Form            | Liquid <a href="#">[3]</a>                                                                                                                                                                                |
| Purity                   | Typically ≥95% <a href="#">[3]</a>                                                                                                                                                                        |
| Storage Conditions       | Sealed in a dry environment at 2-8°C <a href="#">[3]</a>                                                                                                                                                  |
| Signal Word              | Danger <a href="#">[3]</a>                                                                                                                                                                                |
| Hazard Statements        | H225 (Highly flammable liquid and vapor), H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled), H314 (Causes severe skin burns and eye damage) <a href="#">[3]</a> |
| Precautionary Statements | P210, P233, P240, P241, P242, P243, P260, P264, P270, P271, P280, P301+P330+P331, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P370+P378, P403+P235, P405, P501 <a href="#">[3]</a>  |

## Synthetic Applications and Methodologies

The bifunctional nature of **1-(prop-2-yn-1-yl)pyrrolidine**, containing both a nucleophilic tertiary amine and a reactive terminal alkyne, makes it a valuable precursor in the synthesis of diverse molecular architectures. The pyrrolidine ring is a prevalent scaffold in numerous FDA-approved drugs, and the propargyl group serves as a versatile handle for various chemical transformations.<sup>[1][4]</sup>

## Role in "Click Chemistry"

The terminal alkyne functionality of **1-(prop-2-yn-1-yl)pyrrolidine** makes it an ideal substrate for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".<sup>[1][5]</sup> This reaction allows for the efficient and regioselective formation of 1,2,3-triazole linkages, which are valuable in drug discovery for their favorable chemical properties and ability to mimic peptide bonds.

### Experimental Protocol: General Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol is a general representation of a CuAAC reaction. Specific conditions may vary based on the azide substrate.

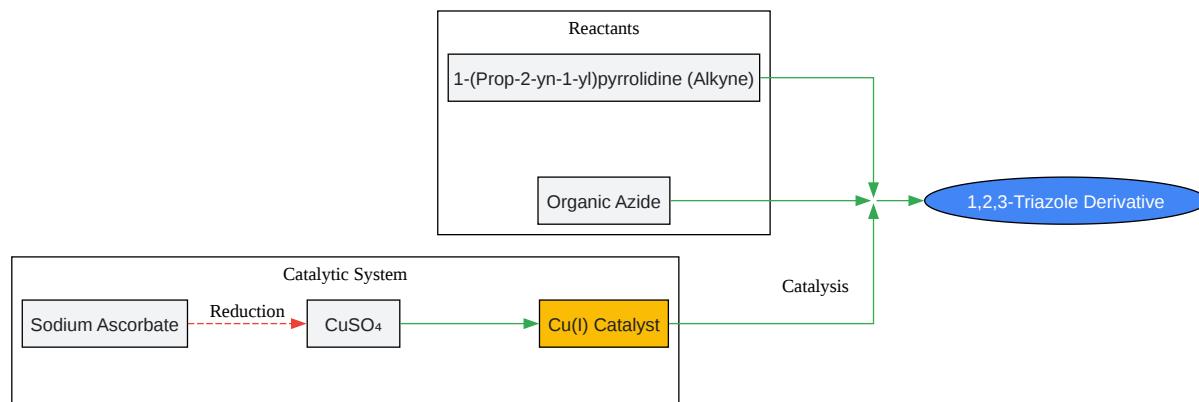
#### Materials:

- **1-(Prop-2-yn-1-yl)pyrrolidine**
- Organic azide
- Copper(II) sulfate (CuSO<sub>4</sub>)
- Sodium ascorbate
- Solvent (e.g., a mixture of water and a suitable organic solvent like t-butanol or DMSO)

#### Procedure:

- Dissolve **1-(prop-2-yn-1-yl)pyrrolidine** and the organic azide in the chosen solvent system.
- Add an aqueous solution of copper(II) sulfate.

- Add a freshly prepared aqueous solution of sodium ascorbate to the reaction mixture to reduce Cu(II) to the catalytic Cu(I) species.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be isolated and purified using standard techniques such as extraction and column chromatography.

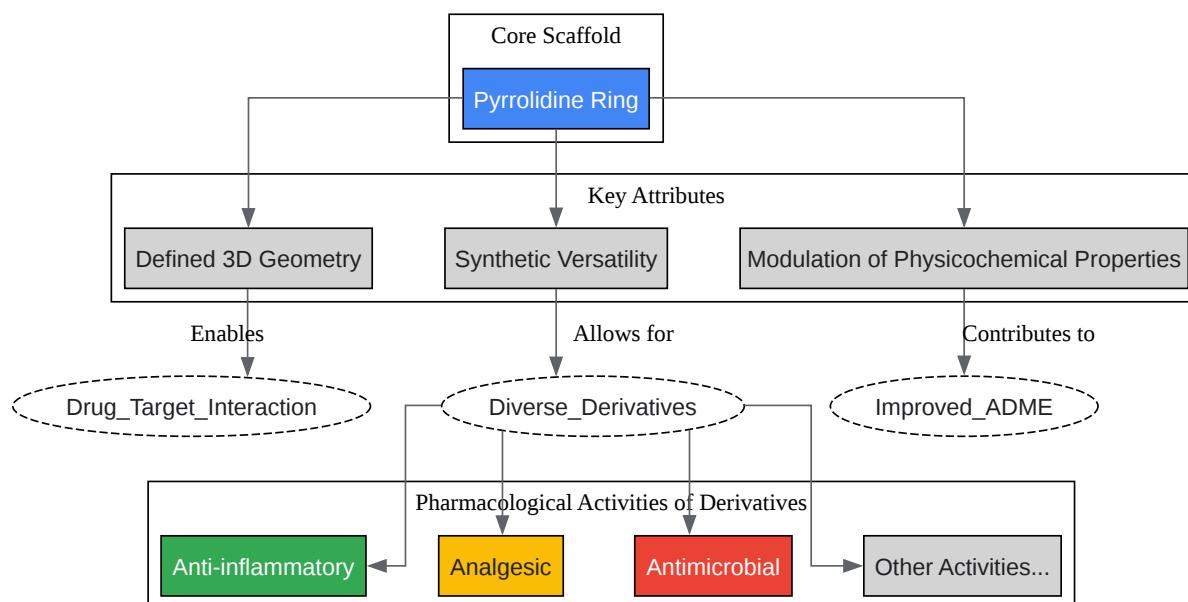
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**Figure 1:** General workflow for a Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction.

## Biological Significance of the Pyrrolidine Scaffold

The pyrrolidine ring is a key structural motif in a vast array of biologically active compounds. Its prevalence in medicinal chemistry stems from its ability to introduce a well-defined three-dimensional geometry into a molecule, which is crucial for specific interactions with biological

targets. Derivatives of pyrrolidine have been reported to exhibit a wide range of pharmacological activities, including but not limited to, anti-inflammatory, analgesic, and antimicrobial effects. While specific biological data for **1-(prop-2-yn-1-yl)pyrrolidine** is not extensively documented in publicly available literature, its utility as a synthetic intermediate suggests its role in the generation of novel therapeutic candidates.



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## References

- 1. 1-(Prop-2-yn-1-yl)pyrrolidine | 7223-42-9 | Benchchem [benchchem.com]
- 2. 1-(Prop-2-yn-1-yl)pyrrolidine | C7H11N | CID 299616 - PubChem [pubchem.ncbi.nlm.nih.gov]
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